

# 2-Bromobutane-d5 molecular weight

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## Compound of Interest

Compound Name: 2-Bromobutane-d5

Cat. No.: B15290050

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## An In-depth Technical Guide on 2-Bromobutane-d5

This technical guide provides a comprehensive overview of the molecular weight of **2-Bromobutane-d5**, catering to researchers, scientists, and professionals in drug development. The document details the compound's molecular properties, presents a comparative analysis with its non-deuterated analog, and outlines a standard experimental protocol for molecular weight determination.

## Introduction

2-Bromobutane ( $C_4H_9Br$ ) is a halogenated organic compound. Its deuterated isotopologue, **2-Bromobutane-d5** ( $C_4H_4D_5Br$ ), is a specialized chemical variant where five hydrogen atoms are substituted with deuterium. This isotopic labeling is a critical tool in various scientific disciplines, including mechanistic studies of chemical reactions, as internal standards in mass spectrometry, and in pharmacokinetic and metabolic research in drug discovery. The physical and chemical properties of deuterated compounds are similar to their hydrogenated counterparts, but the mass difference is significant and allows for their differentiation and tracing.

## Molecular Weight and Isotopic Composition

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The substitution of hydrogen with deuterium, which has nearly double the atomic mass, results in a notable increase in the molecular weight of **2-Bromobutane-d5**.

## Data Presentation

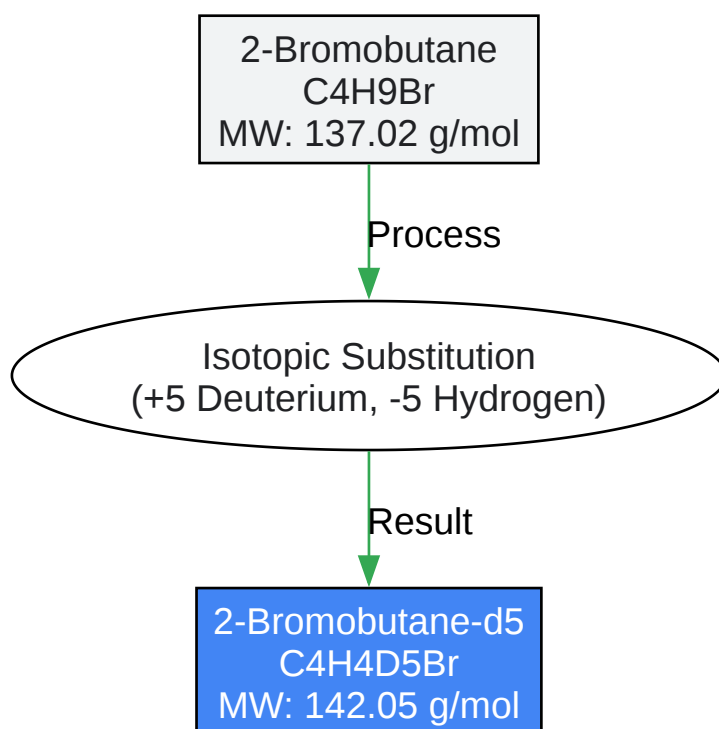
The following table summarizes the key quantitative data for 2-Bromobutane and its deuterated form.

Compound / Isotope	Molecular Formula	Molecular Weight (g/mol )	Monoisotopic Mass (Da)
2-Bromobutane	C <sub>4</sub> H <sub>9</sub> Br	137.02[1][2][3]	135.98876[1][2]
2-Bromobutane-d5	C <sub>4</sub> H <sub>4</sub> D <sub>5</sub> Br	142.05 (Calculated)	141.0200 (Calculated)
Hydrogen (Protium)	<sup>1</sup> H	1.008	1.007825[4]
Deuterium	<sup>2</sup> H or D	2.014[5][6][7]	2.014102[8]

Note: The calculated molecular weight of **2-Bromobutane-d5** is based on the substitution of five hydrogen atoms with deuterium atoms.

## Logical Relationship Diagram

The diagram below illustrates the relationship between 2-Bromobutane and its deuterated isotopologue, **2-Bromobutane-d5**, through the process of isotopic substitution.



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Caption: Isotopic substitution of 2-Bromobutane to form **2-Bromobutane-d<sub>5</sub>**.

## Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

The precise molecular weight of **2-Bromobutane-d<sub>5</sub>** can be experimentally verified using mass spectrometry. The following is a generalized protocol for this determination.

### Objective

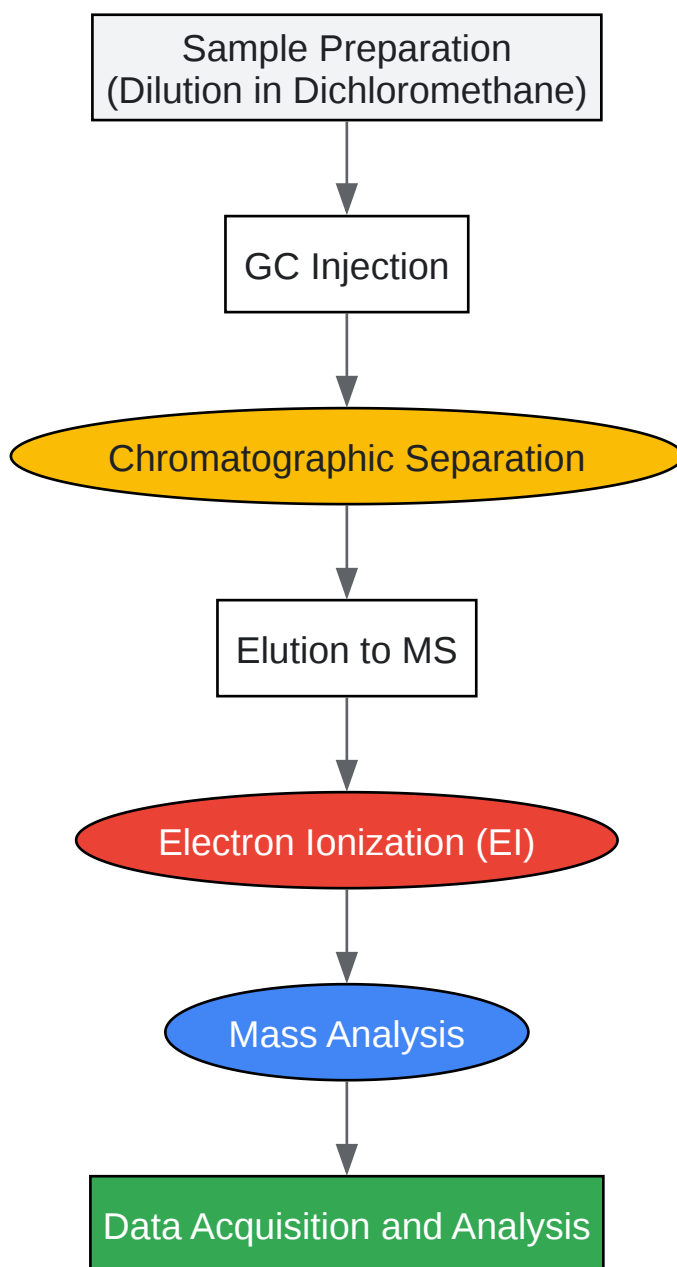
To determine the molecular weight of **2-Bromobutane-d<sub>5</sub>** and confirm its isotopic enrichment using Gas Chromatography-Mass Spectrometry (GC-MS).

### Materials and Instrumentation

- Sample: **2-Bromobutane-d<sub>5</sub>**, 2-Bromobutane (as a reference standard)
- Solvent: Dichloromethane (or other suitable volatile organic solvent)

- Instrumentation: Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) with an Electron Ionization (EI) source.

## Experimental Workflow Diagram



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Caption: Workflow for GC-MS analysis of **2-Bromobutane-d5**.

## Procedure

- Sample Preparation: Prepare a dilute solution (e.g., 100 µg/mL) of **2-Bromobutane-d5** in dichloromethane. Prepare a similar solution of standard 2-Bromobutane.
- GC-MS Method Setup:
  - GC Conditions:
    - Injector Temperature: 250 °C
    - Oven Program: Start at 40 °C, hold for 2 minutes, ramp to 150 °C at 10 °C/min.
    - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
  - MS Conditions:
    - Ion Source: Electron Ionization (EI) at 70 eV.
    - Scan Range: m/z 30-200.
    - Source Temperature: 230 °C.
- Injection and Analysis: Inject 1 µL of the prepared sample into the GC-MS system. First, inject the 2-Bromobutane standard to determine its retention time and mass spectrum. Subsequently, inject the **2-Bromobutane-d5** sample.
- Data Analysis:
  - Examine the total ion chromatogram (TIC) to identify the peak corresponding to the analyte.
  - Obtain the mass spectrum for the peak of interest.
  - Identify the molecular ion peak ( $M^+$ ) for both 2-Bromobutane and **2-Bromobutane-d5**. The presence of bromine's two major isotopes ( $^{79}\text{Br}$  and  $^{81}\text{Br}$ ) will result in a characteristic  $M^+$  and  $M+2$  isotopic pattern.
  - For **2-Bromobutane-d5**, the molecular ion peaks are expected to be shifted by +5 mass units compared to the non-deuterated standard.

## Expected Results

The mass spectrum of 2-Bromobutane will show characteristic molecular ion peaks. The mass spectrum of **2-Bromobutane-d5** will exhibit a similar fragmentation pattern but with the molecular ion and fragment ions containing the deuterated portion shifted to higher  $m/z$  values. The observed molecular weight should be consistent with the calculated value of approximately 142.05 g/mol .

## Conclusion

The molecular weight of **2-Bromobutane-d5** is a fundamental property that underpins its utility in various scientific applications. The calculated molecular weight of 142.05 g/mol , a direct consequence of the isotopic substitution of five hydrogen atoms with deuterium, can be readily confirmed through standard analytical techniques such as mass spectrometry. This guide provides the essential data and a methodological framework for professionals working with this and similar deuterated compounds.

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